

A Technical Guide to the Commercial Availability and Purity of 2-Chloropyridine

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Compound of Interest

Compound Name: 2-Chloropyridine

Cat. No.: B119429

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, purity, and analytical methodologies for **2-Chloropyridine** (CAS No: 109-09-1), a critical building block in the pharmaceutical and agrochemical industries.

Commercial Availability

2-Chloropyridine is readily available from a multitude of global suppliers, ranging from large-scale manufacturers to specialized chemical providers. It is offered in various grades and quantities to suit diverse research and production needs.

Table 1: Commercial Suppliers of **2-Chloropyridine**

Supplier Type	Company Examples	Regions Served	Notes
Global Distributors	Sigma-Aldrich (Merck) [1], TCI Chemicals, MP Biomedicals[2]	Worldwide	Offer a range of purities and package sizes, suitable for research and development.
Bulk Manufacturers	Jubilant Ingrevia[3], Olin Corporation[4], CHEMLYTE SOLUTIONS CO.,LTD[5]	Worldwide	Provide industrial, technical, and crude grades in large quantities (e.g., drums).
Regional Suppliers (India)	IndiaMART (listing various)[6][7], Ottokemi[8], Simson Pharma Limited[9]	India, with some worldwide shipping	Offer competitive pricing for various grades, including pharmaceutical and synthesis grades.[6][7][8]
Regional Suppliers (China)	Chinachemnet (listing various)[10], ECHEMI (listing various)[5]	China, with global distribution	A significant source for bulk quantities and various purity levels.

Table 2: Indicative Pricing for **2-Chloropyridine**

Supplier/Platform	Quantity	Purity	Indicative Price (USD)	Notes
Sigma-Aldrich[1]	5 g	99%	\$59.70	Price may vary based on location and contract.
Sigma-Aldrich[1]	100 g	99%	\$86.70	New, lower price indicated on the website.[1]
Sigma-Aldrich[1]	500 g	99%	\$200.00	
TCI Chemicals	25 g	>98.0% (GC)	~\$21.50 (₹1,800.00)	Prices are region-specific.
TCI Chemicals	500 g	>98.0% (GC)	~\$52.60 (₹4,400.00)	
IndiaMART[6]	Per Kg	99%	~\$3.00 - \$7.80 (₹250 - ₹650)	Prices vary significantly between suppliers.
Exporters India[7]	Per Kg	Min. 95%	~\$4.50 (₹375)	Technical grade pricing.

Note: Prices are subject to change and may not include shipping and handling fees. Bulk pricing is typically available upon request.

Purity and Common Impurities

The purity of **2-Chloropyridine** is a critical parameter, particularly in pharmaceutical synthesis where impurities can affect the efficacy and safety of the final active pharmaceutical ingredient (API).

Table 3: Typical Purity Specifications of Commercial **2-Chloropyridine**

Purity Grade	Specification	Typical Application
Technical Grade	80% - 95% [4]	Agrochemical synthesis, industrial applications.
Synthesis Grade	>98.0%	General organic synthesis, research and development.
High Purity / Pharmaceutical Grade	≥99% [1] [8] [11]	API synthesis, production of fine chemicals.

Common Impurities:

Impurities in **2-Chloropyridine** can originate from the synthetic route or degradation. While specific impurity profiles are proprietary to the manufacturer, potential impurities can be inferred from related compounds and synthetic processes. For instance, in the synthesis of related chloropyridines, impurities can include[\[12\]](#):

- Precursor-related impurities: Unreacted starting materials or intermediates from the chlorination of pyridine. This could include other isomers of chloropyridine or dichloropyridines.
- Over-chlorinated pyridines: Such as dichloropyridines or trichloropyridines, which can arise during the synthesis of precursors.[\[12\]](#)
- Degradation products: Hydrolysis of the chloro group can lead to the formation of 2-hydroxypyridine under certain conditions.

Experimental Protocols for Purity Determination

Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC) are standard analytical techniques for assessing the purity of **2-Chloropyridine**.

GC is a widely used and effective method for determining the purity of volatile compounds like **2-Chloropyridine**.[\[13\]](#) A validated Gas Chromatography-Headspace (GCHS) method has been successfully used to quantify **2-Chloropyridine** as a genotoxic impurity in Brompheniramine Maleate.[\[14\]](#)[\[15\]](#)

Methodology:

- Instrumentation: A gas chromatograph equipped with a Flame Ionization Detector (FID) and a capillary column is typically used.[\[13\]](#)[\[14\]](#) For trace analysis, a headspace sampler can be employed.[\[14\]](#)
- Sample Preparation:
 - Prepare a stock solution of the **2-Chloropyridine** sample in a suitable solvent like methylene dichloride or methanol.
 - Create a series of dilutions to establish a calibration curve for quantification.
- GC Conditions (Example):
 - Column: DB-5 (30 m x 0.25 mm I.D., 0.25 μ m film thickness) or equivalent.[\[13\]](#)
 - Carrier Gas: Helium or Hydrogen at a constant flow rate (e.g., 1.0 mL/min).[\[13\]](#)
 - Injector: Split/splitless injector with a split ratio of 50:1.[\[13\]](#)
 - Oven Temperature Program: Initial temperature of 80 °C, hold for 2 minutes, ramp to 200 °C at 10 °C/min, and hold for 5 minutes.[\[13\]](#)
 - Detector (FID) Temperature: 250 °C.
- Data Analysis: The purity is determined by the area percent method, where the peak area of **2-Chloropyridine** is expressed as a percentage of the total area of all observed peaks.[\[13\]](#) For quantification of impurities, a calibration curve is used.

HPLC is a versatile alternative, particularly useful for identifying non-volatile impurities.[\[13\]](#)

Methodology:

- Instrumentation: An HPLC system equipped with a UV detector.[\[13\]](#)
- Sample Preparation:

- Prepare a stock solution of **2-Chloropyridine** in the mobile phase at a concentration of approximately 1 mg/mL.
- Dilute the stock solution to a working concentration of about 0.1 mg/mL.[13]
- HPLC Conditions (Example for a related compound):
 - Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).[13] A Primesep 100 mixed-mode column has also been used for related chloropyridines.[16]
 - Mobile Phase: An isocratic mixture of acetonitrile and water (e.g., 60:40 v/v), potentially with an acid modifier like phosphoric or sulfuric acid.[13][16][17]
 - Flow Rate: 1.0 mL/min.[13]
 - Column Temperature: 30 °C.[13]
 - Detection Wavelength: 230 nm or 200 nm.[13][16]
 - Injection Volume: 10 µL.[13]
- Data Analysis: Purity is calculated using the area percent method from the resulting chromatogram.[13]

Visualized Workflows and Relationships

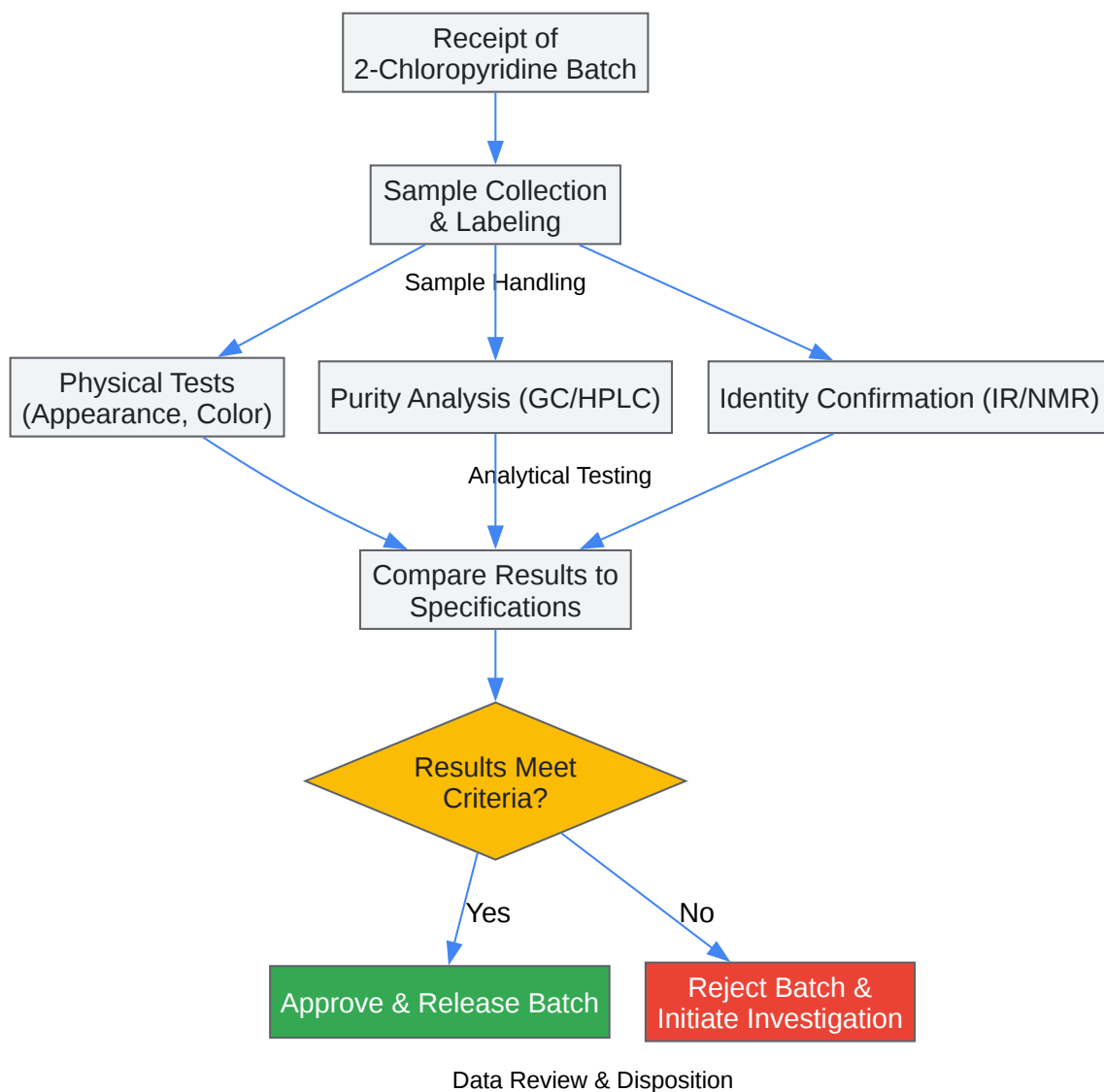


Figure 1: Quality Control Workflow for 2-Chloropyridine

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Figure 1: Quality Control Workflow for **2-Chloropyridine**

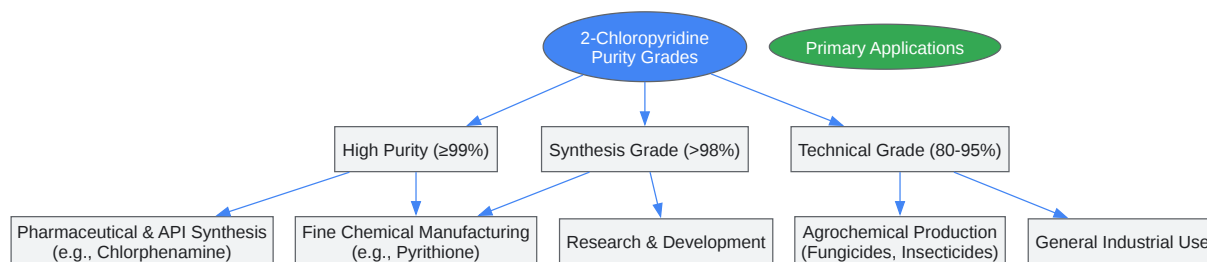


Figure 2: Purity Grades and Applications of 2-Chloropyridine

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Figure 2: Purity Grades and Applications of **2-Chloropyridine**

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